

Benchmarking BMT-046091: A Comparative Guide to First-Generation AAK1 Inhibitors

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Compound of Interest

Compound Name: BMT-046091

Cat. No.: B15496919

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This guide provides a comprehensive performance comparison of the novel AAK1 inhibitor, **BMT-046091**, against first-generation AAK1 inhibitors. The data presented herein is intended for researchers, scientists, and drug development professionals to facilitate informed decisions in their research endeavors.

Adaptor-associated kinase 1 (AAK1) is a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis, a vital cellular process for internalizing receptors and other molecules.^[1] Its involvement in various signaling pathways, including the Notch and WNT pathways, has made it a significant target for therapeutic intervention in a range of diseases, from neuropathic pain to viral infections.^{[2][3]} **BMT-046091** is a potent and selective AAK1 inhibitor that has demonstrated significant promise in preclinical studies.^{[4][5]}

Executive Summary

BMT-046091 exhibits superior potency and selectivity when compared to first-generation AAK1 inhibitors. This guide will delve into the quantitative data supporting this conclusion, detail the experimental protocols for key assays, and provide visual representations of the relevant biological pathways and experimental workflows.

Data Presentation

The following tables summarize the key performance indicators of **BMT-046091** in comparison to a selection of first-generation AAK1 inhibitors.

Table 1: In Vitro Potency of AAK1 Inhibitors

Compound	AAK1 IC50 (nM)	AAK1 Ki (nM)
BMT-046091	2.8[4]	N/A
SGC-AAK1-1	270[6]	9[6]
K252a	< 10[7]	N/A
BMS-901715	3.3[8]	N/A
LP-935509	3.3[8]	N/A
BMT-090605	0.6[8]	N/A
BMS-911172	12[8]	N/A

N/A: Data not available from the searched resources.

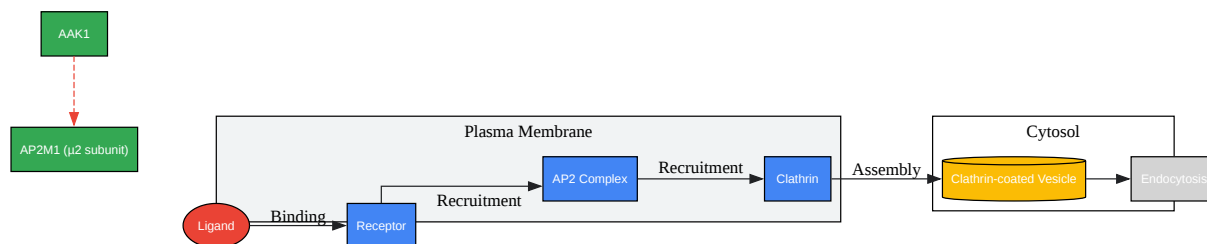
Table 2: Kinase Selectivity Profile

Compound	AAK1 IC50 (nM)	BMP2K (BIKE) Ki (nM)	GAK IC50 (nM)
BMT-046091	2.8[4]	N/A	N/A
SGC-AAK1-1	270[6]	17[8]	N/A

N/A: Data not available from the searched resources.

Mandatory Visualizations

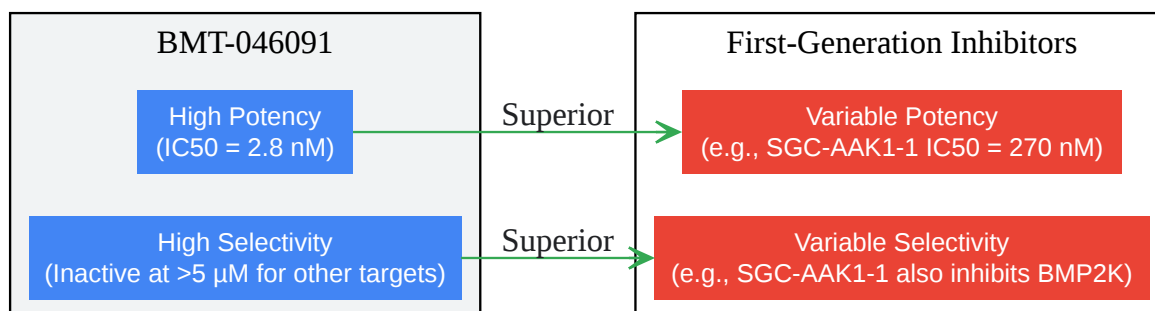
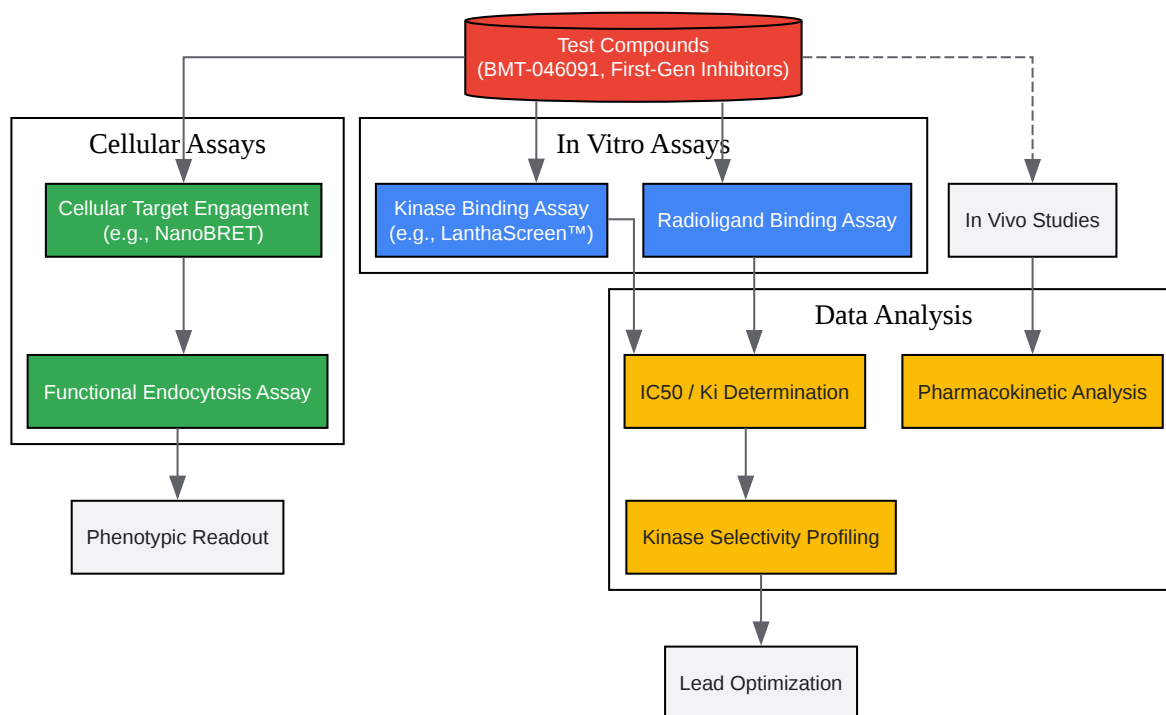
AAK1 Signaling Pathway in Clathrin-Mediated Endocytosis



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Caption: AAK1 phosphorylates the AP2M1 subunit of the AP2 complex, a key step in clathrin-mediated endocytosis.

Experimental Workflow for AAK1 Inhibitor Benchmarking



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